

# Symphytine vs. Symphytine N-oxide: A Comparative Analysis of Potency

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## Compound of Interest

Compound Name: Symphytine

Cat. No.: B1681198

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This guide provides an objective comparison of the relative potency of the pyrrolizidine alkaloid (PA) **Symphytine** and its corresponding N-oxide. The information presented herein is based on available experimental data and is intended to inform research and development in toxicology and pharmacology.

## Executive Summary

**Symphytine** and its N-oxide are naturally occurring compounds found in plants of the Symphytum genus, commonly known as comfrey. Both compounds are recognized for their potential hepatotoxicity. The core difference in their potency lies in their metabolic activation. **Symphytine** is a tertiary amine that can be directly metabolized by hepatic cytochrome P450 enzymes into highly reactive pyrrolic esters. These metabolites can form adducts with cellular macromolecules, leading to cytotoxicity and genotoxicity. In contrast, **Symphytine** N-oxide is less potent and requires an initial metabolic reduction to **Symphytine** before it can undergo the same toxic activation pathway. This additional metabolic step significantly attenuates its overall toxicity.

## Data Presentation: Relative Potency

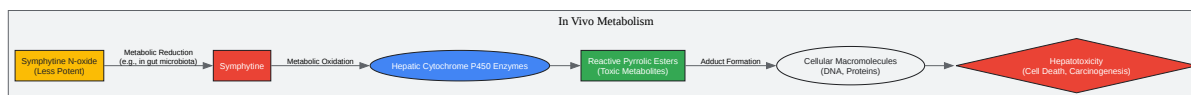
Quantitative data directly comparing the in vivo and in vitro potency of **Symphytine** and **Symphytine** N-oxide is limited. However, available data for **Symphytine** and the established principles of pyrrolizidine alkaloid toxicology allow for a comparative assessment.

Compound	Metric	Value	Species	Route of Administration	Reference
Symphytine	LD50	130 mg/kg	Rat	Intraperitonea 	[1]
LD50	300 mg/kg	Mouse	Intraperitonea 	[1]	
Symphytine N-oxide	LD50	Not available. Expected to be significantly higher than Symphytine.	-	-	
Symphytine	In vitro Cytotoxicity (IC50)	Data not available.	-	-	
Symphytine N-oxide	In vitro Cytotoxicity (IC50)	Data not available. Expected to be significantly higher than Symphytine.	-	-	

Note: The lower the LD50 value, the higher the acute toxicity. The significantly lower expected potency of **Symphytine** N-oxide is due to its requirement for metabolic reduction prior to activation.

## Metabolic Activation Pathway

The differential potency of **Symphytine** and its N-oxide is primarily dictated by their metabolic pathways. The following diagram illustrates the key steps involved in their bioactivation.



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## References

- 1. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
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